

Application Notes and Protocols for MitoTam-Based Research

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Compound of Interest

Compound Name: Mnitmt

Cat. No.: B070802

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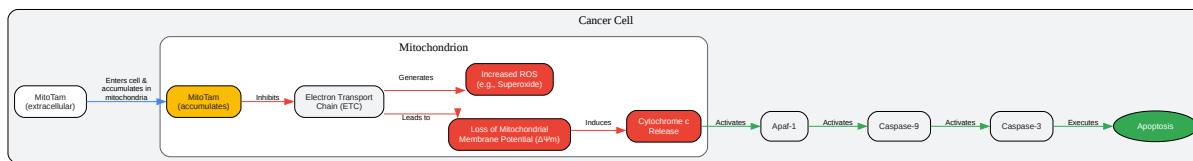
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals interested in utilizing MitoTam, a mitochondria-targeted derivative of tamoxifen, in their experimental designs. This document outlines the mechanism of action, key applications, detailed experimental protocols, and data presentation guidelines for MitoTam-based research projects.

Introduction to MitoTam

MitoTam is a novel compound that selectively targets mitochondria, the powerhouses of the cell. By accumulating in mitochondria, MitoTam disrupts their normal function, leading to a cascade of events that can induce cell death, particularly in cancer cells. This targeted approach makes MitoTam a promising candidate for anti-cancer therapy and a valuable tool for studying mitochondrial biology.

Mechanism of Action

MitoTam exerts its cytotoxic effects primarily through the induction of mitochondrial dysfunction. Upon entering the cell, its cationic triphenylphosphonium (TPP⁺) moiety facilitates its accumulation within the negatively charged mitochondrial matrix. Inside the mitochondria, MitoTam inhibits the respiratory chain, leading to a decrease in mitochondrial membrane potential ($\Delta\Psi_m$), increased production of reactive oxygen species (ROS), and ultimately, the initiation of the intrinsic apoptotic pathway.





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